

Foreword: The Critical Role of Physicochemical Characterization in Advanced Material Synthesis

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Compound of Interest

Compound Name: Ethylamine hydrobromide

CAS No.: 593-55-5

Cat. No.: B1208425

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In the realm of materials science and drug development, the precise control over the synthesis and formulation of novel compounds is paramount. **Ethylamine hydrobromide** (EtNH_3Br), a seemingly simple organic salt, has emerged as a critical precursor and additive in the fabrication of next-generation optoelectronic materials, particularly organohalide perovskites for solar cells and light-emitting devices.^[1] Its role in modulating crystal growth, morphology, and the optical properties of perovskite films underscores the necessity of a deep and quantitative understanding of its fundamental physicochemical characteristics.^[1]

This technical guide is designed for researchers, scientists, and professionals in materials science and drug development who require a robust understanding of the thermodynamic landscape and stability profile of **ethylamine hydrobromide**. A thorough grasp of these properties is not merely academic; it is a prerequisite for ensuring reproducibility, optimizing reaction conditions, predicting long-term stability of resulting devices or formulations, and ensuring safe handling and storage. This document moves beyond a simple recitation of data, offering insights into the causality behind material behavior and providing a framework for its experimental investigation.

Physicochemical and Thermodynamic Profile of Ethylamine Hydrobromide

A compound's thermodynamic properties govern its energy state and its propensity to undergo chemical or physical transformations. For **ethylamine hydrobromide**, these parameters are foundational for modeling its behavior in solution, in the solid state, and at interfaces during material fabrication.

Core Properties

Ethylamine hydrobromide is the salt formed from the neutralization of ethylamine, a weak base, with hydrobromic acid, a strong acid. It exists as a white, crystalline solid under ambient conditions.^{[1][2]}

Property	Value	Source(s)
Chemical Formula	C ₂ H ₈ BrN	^{[3][4][5]}
Molecular Weight	126.00 g/mol	^{[2][3]}
CAS Number	593-55-5	^{[1][3][6]}
Melting Point	~160 °C (320 °F; 433 K)	^{[6][7]}
Appearance	White to almost white, odorless granules or powder	^{[1][2]}

Thermodynamic Data

The available experimental thermodynamic data for **ethylamine hydrobromide** is sparse, pointing to a significant knowledge gap in the scientific literature. The most reliable data found pertains to its heat capacity in the solid state.

Heat Capacity (C_{p,solid}): The heat capacity is a measure of the amount of heat energy required to raise the temperature of a substance by a given amount. The National Institute of Standards and Technology (NIST) provides a value and a temperature-dependent equation for the constant pressure heat capacity of solid **ethylamine hydrobromide**.^[5]

- At 300 K: 106.6 J/mol·K
- Temperature Dependence (300 K to 360 K): $C_{p,solid}(T) = 343.6 - 1.69T + 0.003T^2$ (where T is in Kelvin)[5]

This data is crucial for calculating changes in enthalpy and entropy with temperature.

Enthalpy of Formation ($\Delta_f H^\circ$) and Standard Molar Entropy (S°): As of the latest literature survey, standard experimental values for the enthalpy of formation and standard molar entropy of solid **ethylamine hydrobromide** have not been published in readily accessible databases. While data exists for the precursor ethylamine in the gaseous state, these values cannot be directly extrapolated to the solid salt.[8] The absence of this data prevents the calculation of Gibbs free energy of formation and limits the ability to predict the spontaneity of reactions involving this compound from first principles. This highlights a critical area for future experimental investigation.

Stability and Reactivity Profile

The stability of a precursor is a critical factor in any manufacturing or development process, impacting storage, handling, and the long-term integrity of the final product.

Thermal Stability

The melting point of **ethylamine hydrobromide** is approximately 160 °C.[6][7] In the absence of a distinct decomposition temperature reported in safety data sheets, the melting point should be considered the threshold for potential thermal degradation. Upon heating to decomposition, the compound is expected to emit toxic fumes.[9]

Hazardous Decomposition Products: When subjected to high temperatures, particularly in the presence of fire, **ethylamine hydrobromide** will decompose to produce carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen bromide gas.[4][6]

Chemical Stability and Incompatibilities

Ethylamine hydrobromide exhibits several key chemical sensitivities that must be managed during its use and storage.

- **Hygroscopicity:** The compound is hygroscopic, meaning it readily absorbs moisture from the atmosphere.[4][10] This is a critical consideration, as the presence of water can alter its physical properties and reactivity, particularly in moisture-sensitive applications like perovskite synthesis.
- **Sensitivity to Air, Light, and Moisture:** Safety data sheets recommend handling and storing the material under an inert gas, protected from air, light, and moisture.[4] This suggests that oxidative or light-induced degradation pathways may exist, although the specific mechanisms are not detailed.
- **Incompatible Materials:** **Ethylamine hydrobromide** is incompatible with strong oxidizing agents.[4][6][11] Contact with these substances could lead to vigorous, exothermic reactions.

Storage Recommendations

Based on its stability profile, the following storage conditions are mandated:

- **Container:** Keep container tightly closed.
- **Atmosphere:** Store in a dry, well-ventilated place, preferably under an inert atmosphere (e.g., argon or nitrogen).[4]
- **Temperature:** Store in a cool place.[4]

Experimental Protocols for Thermodynamic and Stability Analysis

To address the existing gaps in thermodynamic data and to rigorously characterize new batches of **ethylamine hydrobromide**, standardized experimental protocols are essential. The following sections describe self-validating methodologies grounded in established principles of thermal analysis.

Protocol: Determination of Heat Capacity and Phase Transitions by Differential Scanning Calorimetry (DSC)

Objective: To measure the heat capacity (C_p) of solid **ethylamine hydrobromide** as a function of temperature and to identify and quantify the thermodynamics of any phase transitions (e.g.,

melting).

Causality: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. This differential heat flow is directly proportional to the sample's heat capacity. Phase transitions appear as endothermic (melting) or exothermic (crystallization) peaks, the area of which is proportional to the enthalpy of the transition.

Methodology:

- Calibration: Calibrate the DSC instrument for temperature and enthalpy using certified standards (e.g., indium, zinc) across the temperature range of interest (e.g., 25 °C to 200 °C).
- Sample Preparation: Accurately weigh 3-5 mg of **ethylamine hydrobromide** into a hermetically sealed aluminum DSC pan. The use of a hermetic pan is critical to prevent mass loss due to sublimation or moisture evolution. Prepare an identical, empty pan to serve as the reference.
- Heat Capacity Measurement (Modulated DSC):
 - Equilibrate the sample at the starting temperature (e.g., 25 °C).
 - Ramp the temperature at a controlled rate (e.g., 2-5 °C/min) with a superimposed temperature modulation (e.g., ± 0.5 °C every 60 seconds).
 - The modulated temperature program allows for the deconvolution of the total heat flow into reversing (heat capacity) and non-reversing (kinetic events) components, providing a more accurate C_p measurement.
- Melting Point and Enthalpy of Fusion Measurement:
 - Equilibrate a fresh sample at a temperature well below the expected melting point (e.g., 100 °C).
 - Ramp the temperature at a controlled rate (e.g., 10 °C/min) through the melt transition to approximately 180 °C.

- Record the endotherm corresponding to the melting event.
- Data Analysis:
 - Calculate the heat capacity from the reversing heat flow signal of the modulated DSC run.
 - Integrate the area of the melting peak from the standard DSC run to determine the enthalpy of fusion (ΔH_{fus}). The onset temperature of the peak is typically reported as the melting point.

Protocol: Assessment of Thermal Stability by Thermogravimetric Analysis (TGA)

Objective: To determine the thermal decomposition profile of **ethylamine hydrobromide**.

Causality: TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. Mass loss events correspond to decomposition or volatilization.

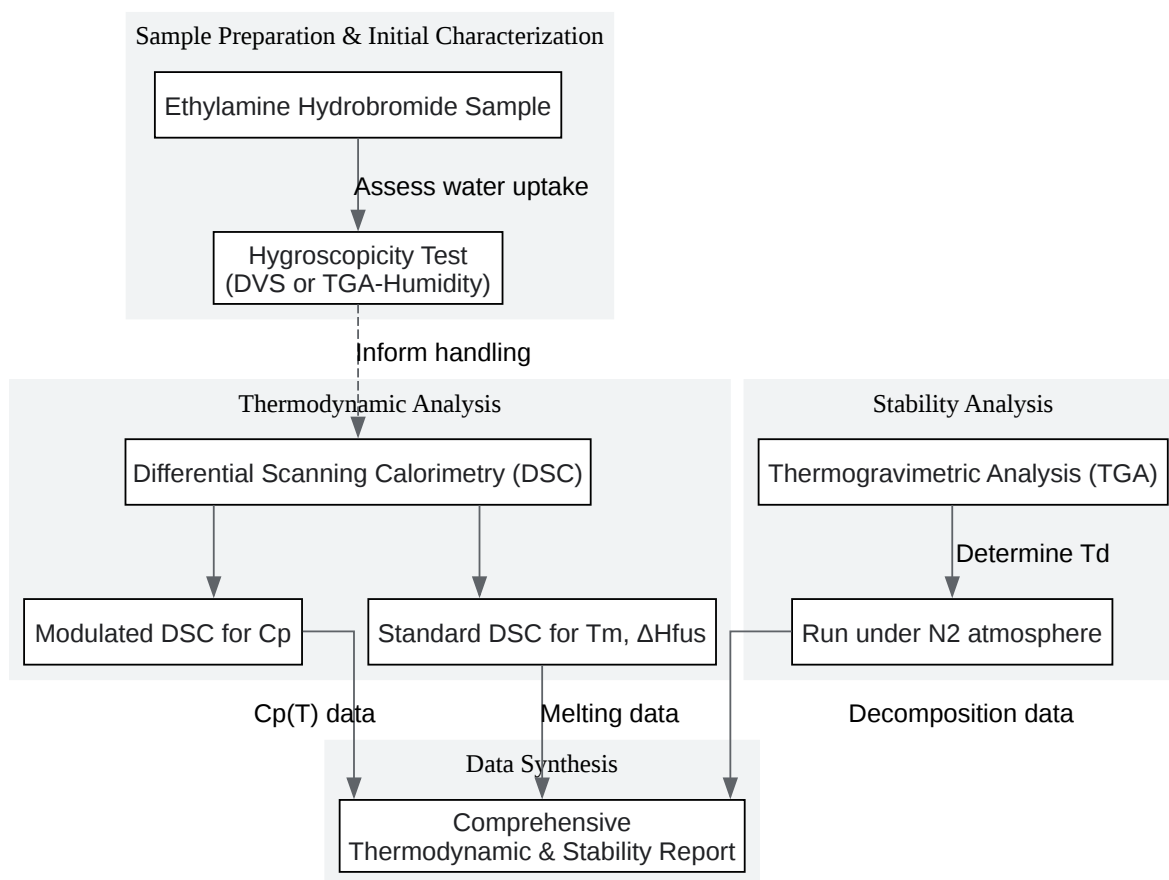
Methodology:

- Calibration: Calibrate the TGA instrument for mass and temperature using appropriate standards.
- Sample Preparation: Place 5-10 mg of **ethylamine hydrobromide** into a ceramic or platinum TGA pan.
- TGA Run:
 - Equilibrate the sample at ambient temperature.
 - Ramp the temperature from ambient to an upper limit (e.g., 600 °C) at a controlled heating rate (e.g., 10-20 °C/min).
 - Maintain a constant flow of an inert gas (e.g., nitrogen at 50 mL/min) over the sample to prevent oxidative degradation and to carry away decomposition products.
- Data Analysis:

- Plot the sample mass percentage as a function of temperature.
- The onset temperature of a mass loss step is taken as the decomposition temperature (Td). The derivative of the TGA curve (DTG) can be used to more precisely identify the temperature of the maximum rate of mass loss.

Visualization of Experimental Workflow

The logical flow for a comprehensive thermal analysis of **ethylamine hydrobromide** can be visualized as follows:



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Caption: Workflow for the comprehensive thermal analysis of **Ethylamine Hydrobromide**.

Conclusion and Future Outlook

Ethylamine hydrobromide is a compound of increasing importance, yet a comprehensive public dataset of its fundamental thermodynamic properties remains incomplete. While its heat capacity is known, critical values such as the enthalpy of formation and standard entropy are

conspicuously absent. Its stability profile indicates a sensitivity to moisture, air, and light, necessitating careful handling and storage protocols.

For organizations leveraging this material, in-house characterization using standardized techniques like DSC and TGA is not just recommended—it is essential for process control and quality assurance. The protocols outlined in this guide provide a validated starting point for such investigations. Future research should focus on filling the existing thermodynamic data gaps through precise calorimetric measurements, which will ultimately enable more accurate process modeling and material design for the next generation of advanced materials.

References

- CAMEO Chemicals. (n.d.). ETHYLAMINE. Retrieved from
- PubChem. (n.d.). Ethanamine, hydrobromide (1:1). National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Cheméo. (n.d.). Ethylamine (CAS 75-04-7) - Chemical & Physical Properties. Retrieved from [\[Link\]](#)
- Fisher Scientific. (2021). Safety Data Sheet: 2-Bromo**ethylamine hydrobromide**. Retrieved from
- Carl ROTH. (n.d.). Safety Data Sheet: Ethylamine hydrochloride. Retrieved from [\[Link\]](#)
- Central Drug House. (n.d.). 2-Bromo **Ethylamine Hydrobromide** MATERIAL SAFETY DATA SHEET SDS/MSDS. Retrieved from
- PubChem. (n.d.). 2-Bromo**ethylamine hydrobromide**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- NIST. (n.d.). **Ethylamine hydrobromide**. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- ChemBK. (n.d.). **Ethylamine hydrobromide**. Retrieved from [\[Link\]](#)
- Chemsrvc. (n.d.). Ethylamine (HBr). Retrieved from [\[Link\]](#)

- Organic Syntheses. (n.d.). **β -BROMOETHYLAMINE HYDROBROMIDE**. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Ethylamine. Retrieved from [\[Link\]](#)
- FooDB. (n.d.). Showing Compound Ethanamine. Retrieved from [\[Link\]](#)
- Kabo, G. J., et al. (2014).
- Iyoki, S., et al. (2000). Heat Capacities of Ethylamine + Water + Lithium Bromide from 313.15 K to 373.15 K.
- Cabana, A., & Sandorfy, C. (1962). HYDROGEN BONDING IN THE AMINE HYDROHALIDES: I. GENERAL ASPECTS. Canadian Journal of Chemistry, 40(4), 615-621.
- Kabo, G. J., et al. (2014). Thermodynamic Properties of Organic Substances: Experiment, Modeling, and Technological Applications. PMC. Retrieved from [\[Link\]](#)
- TCI Chemicals. (2022). SAFETY DATA SHEET: **Ethylamine Hydrobromide**. Retrieved from
- Active Thermochemical Tables. (n.d.). Ethylamine Enthalpy of Formation. Argonne National Laboratory. Retrieved from
- ResearchGate. (n.d.). Thermodynamic Properties of Organic Substances: Experiment, Modeling, and Technological Applications. Retrieved from [\[Link\]](#)
- American Chemical Society. (2000). Heat Capacities of Ethylamine + Water + Lithium Bromide from 313.15 K to 373.15 K. Retrieved from [\[Link\]](#)
- American Chemical Society. (2000). Thermodynamic Modeling of the Solubility of Salts in Mixed Aqueous–Organic Solvents. Industrial & Engineering Chemistry Research, 39(6), 2005-2011.
- MDPI. (2022). Prediction of Thermal and Oxidative Degradation of Amines to Improve Sustainability of CO₂ Absorption Process. Retrieved from [\[Link\]](#)
- Goodman, B. T. (2004). Thermodynamic Property Prediction for Solid Organic Compounds Based on Molecular Structure. BYU ScholarsArchive.
- ResearchGate. (n.d.). HYDROGEN BONDING IN THE AMINE HYDROHALIDES: III. NEAR-INFRARED SPECTRA OF ALIPHATIC AMINE HYDROHALIDES. Retrieved from [\[Link\]](#)

- National Institutes of Health. (2022). Impact of Solvent on the Thermal Stability of Amines. PMC. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Chemistry Olympiad past papers. Retrieved from [\[Link\]](#)

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Sources

- 1. ETHYLAMINE HYDROBROMIDE | 593-55-5 [\[chemicalbook.com\]](#)
- 2. Ethylamine Hydrobromide | CymitQuimica [\[cymitquimica.com\]](#)
- 3. Ethanamine, hydrobromide (1:1) | C₂H₈BrN | CID 68974 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 4. chemicalbook.com [\[chemicalbook.com\]](#)
- 5. Ethylamine hydrobromide [\[webbook.nist.gov\]](#)
- 6. ETHYLAMINE HYDROBROMIDE - Safety Data Sheet [\[chemicalbook.com\]](#)
- 7. chembk.com [\[chembk.com\]](#)
- 8. atct.anl.gov [\[atct.anl.gov\]](#)
- 9. 2-Bromoethylamine hydrobromide | C₂H₇Br₂N | CID 2774217 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 10. fishersci.com [\[fishersci.com\]](#)
- 11. carlroth.com [\[carlroth.com\]](#)
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